

# Technical Guide: Synthesis of 2-Amino-5,6-dimethylbenzothiazole from 3,4-dimethylaniline

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## Compound of Interest

Compound Name:	2-Amino-5,6-dimethylbenzothiazole
Cat. No.:	B160278

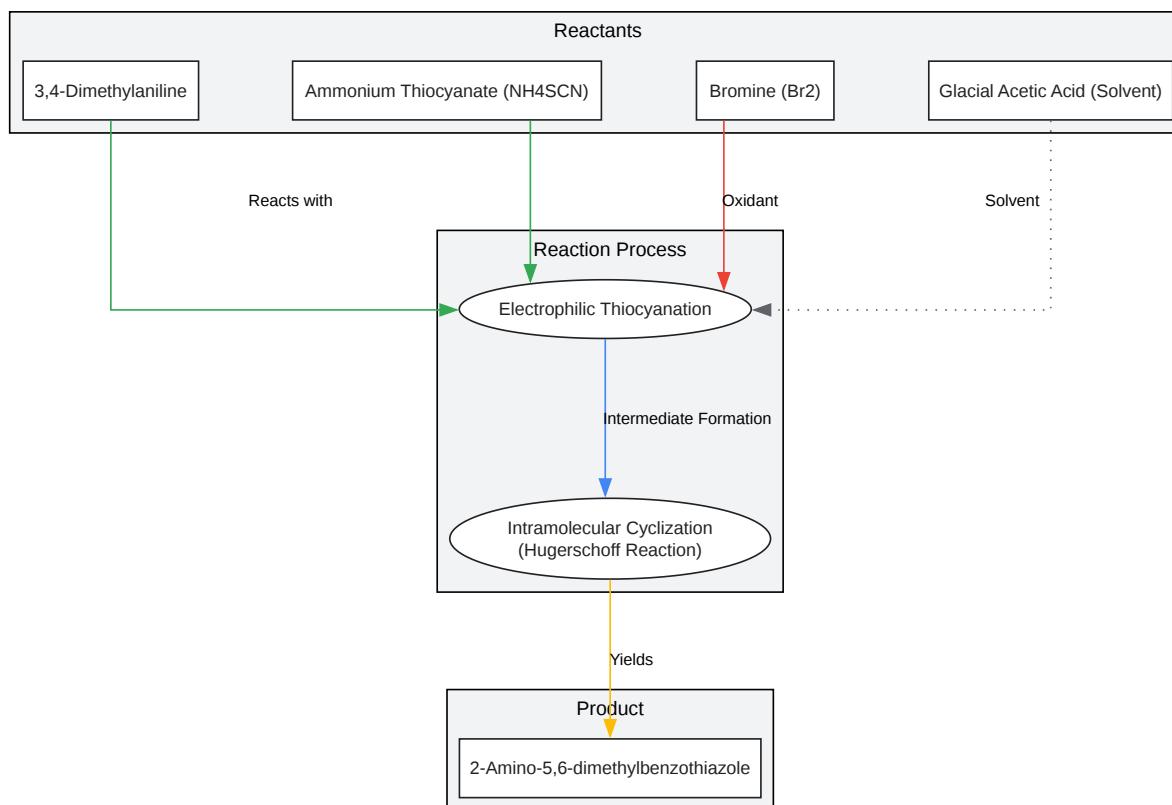
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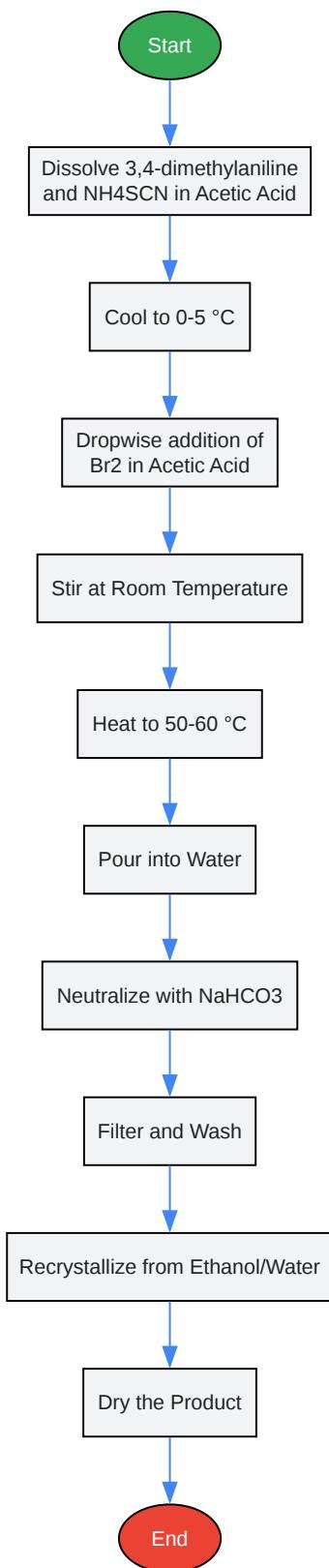
For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide for the synthesis of **2-amino-5,6-dimethylbenzothiazole**, a valuable scaffold in medicinal chemistry, starting from 3,4-dimethylaniline. The primary method detailed is the classical Hugerschoff reaction, which involves the *in situ* formation of a thiocyanate intermediate followed by intramolecular cyclization.

## Overview of Synthetic Pathway

The synthesis of **2-amino-5,6-dimethylbenzothiazole** from 3,4-dimethylaniline is achieved through a one-pot reaction involving electrophilic thiocyanation of the aromatic ring followed by cyclization. The reaction utilizes a thiocyanate salt and an oxidizing agent, typically bromine, in an acidic medium.



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